

Application Notes: Dichlorophenylalanine (PCPA) in Neurological Disorder Models

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Compound of Interest

Compound Name: 2-Amino-3-(3,4-dichlorophenyl)propanoic acid

CAS No.: 5472-67-3

Cat. No.: B556690

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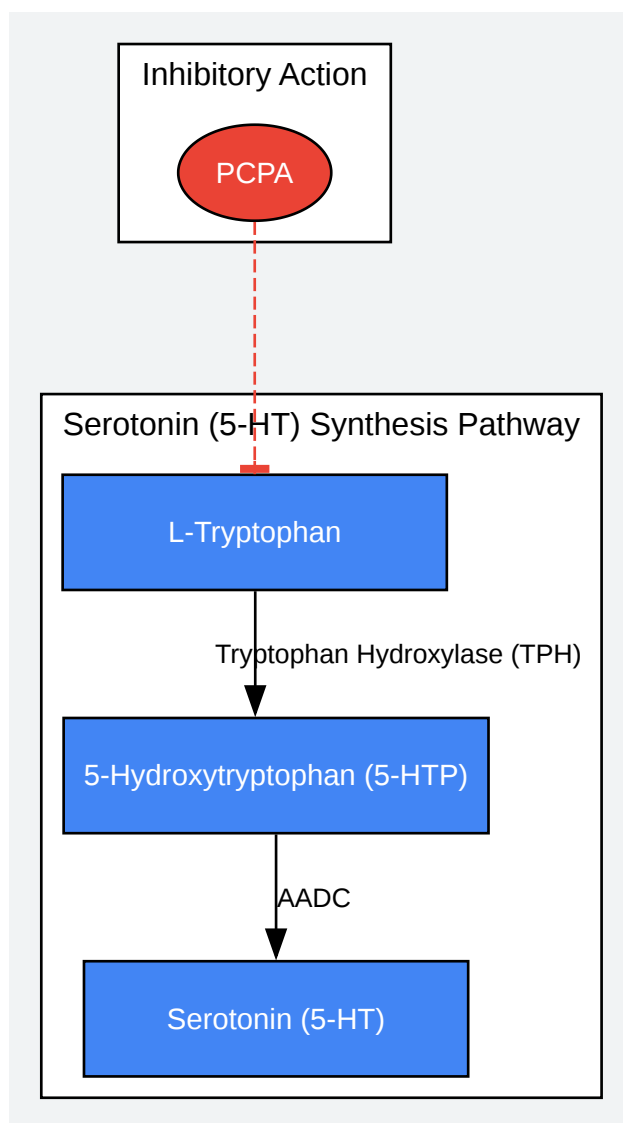
Introduction

p-Chlorophenylalanine (PCPA), also known as Fenclonine, is an irreversible inhibitor of the enzyme tryptophan hydroxylase (TPH).^{[1][2]} TPH is the rate-limiting enzyme in the synthesis of serotonin (5-hydroxytryptamine, 5-HT) from L-tryptophan.^{[2][3]} By inhibiting this enzyme, PCPA serves as a potent and widely used pharmacological tool to deplete central serotonin levels in preclinical research. This depletion allows for the creation of animal models that are instrumental in studying the role of the serotonergic system in the pathophysiology of various neurological and psychiatric disorders, including depression, anxiety, sleep disorders, and Parkinson's disease.^{[1][4][5]} These application notes provide an overview of the mechanism, quantitative effects, and detailed protocols for the experimental use of PCPA in rodent models.

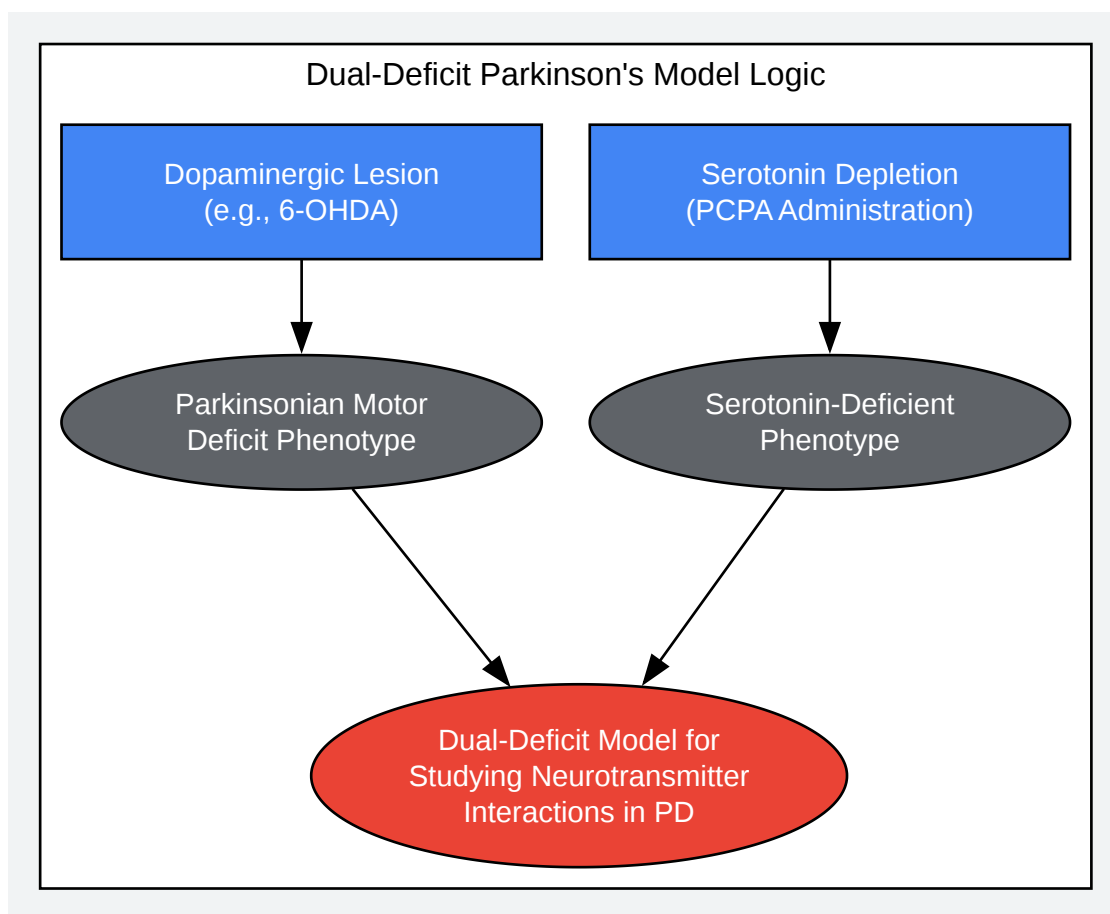
Mechanism of Action

PCPA selectively and irreversibly inhibits tryptophan hydroxylase, the enzyme responsible for converting L-tryptophan to 5-hydroxytryptophan (5-HTP). This action effectively blocks the primary pathway for serotonin synthesis in the brain. The resulting depletion of serotonin and

its primary metabolite, 5-hydroxyindoleacetic acid (5-HIAA), is a key feature of this model.[1]
The effects are long-lasting, with maximum depletion typically observed around three days post-administration and persisting for over a week, requiring de novo enzyme synthesis for the recovery of serotonin levels.[2]







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References

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- 2. Impairing of Serotonin Synthesis by P-Chlorophenylalanine Prevents the Forgetting of Contextual Memory After Reminder and the Protein Synthesis Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
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- [4. Clinical effects of para-chlorophenylalanine in Parkinson's disease - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Effect of p-chlorophenylalanine and tryptophan on sleep, EEG and motor activity in the rat - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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